

5-Bromoquinoxalin-6-amine molecular structure and weight

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Compound of Interest

Compound Name: 5-Bromoquinoxalin-6-amine

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An In-depth Technical Guide to 5-Bromoquinoxalin-6-amine

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and synthesis of **5-Bromoquinoxalin-6-amine**, a key intermediate in pharmaceutical synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Molecular Structure and Properties

5-Bromoquinoxalin-6-amine is a heterocyclic organic compound featuring a quinoxaline core, which is a fusion of a benzene ring and a pyrazine ring.^[1] An amino group is attached at the 6-position and a bromine atom at the 5-position.^[1] This substitution pattern is crucial for its role as a versatile building block in the synthesis of more complex molecules, notably in the development of pharmaceutical agents.^[2]

Canonical SMILES:C1=CC2=NC=CN=C2C(=C1N)Br^{[3][4]}

InChI:InChI=1S/C8H6BrN3/c9-7-5(10)1-2-6-8(7)12-4-3-11-6/h1-4H,10H2^{[3][4][5]}

Quantitative Physicochemical Data

The following table summarizes the key quantitative properties of **5-Bromoquinoxalin-6-amine**.

Property	Value	Source
Molecular Formula	C8H6BrN3	[3][4][6][7][8]
Molecular Weight	224.06 g/mol	[3][4][6][7][8][9]
Exact Mass	222.97451 Da	[3][4][6]
Appearance	Yellow solid	[6][7][10]
Melting Point	151-153 °C	[6][7][10]
Boiling Point	367.0 ± 37.0 °C at 760 mmHg	[6][7][10]
Density	1.744 g/cm ³	[6][10]
Flash Point	175.8 °C	[6][10]
XLogP3	1.2	[3][4][6]
Hydrogen Bond Donor Count	1	[3][4][6]
Hydrogen Bond Acceptor Count	3	[3][4][6]
Topological Polar Surface Area	51.8 Å ²	[3][4]

Applications in Drug Development

5-Bromoquinoxalin-6-amine is a crucial intermediate in the synthesis of various biologically active molecules.[2] It is notably used in the preparation of Brimonidine, an antiglaucoma agent.[6][7][9][11] The compound also serves as a scaffold for creating kinase inhibitors, which are vital in the development of targeted cancer therapies.[2] Its structural features allow for the synthesis of quinazoline derivatives, a class of compounds with potential applications against cancer, inflammation, and neurological disorders.[2]

Experimental Protocols: Synthesis of 5-Bromoquinoxalin-6-amine

Several synthetic routes for **5-Bromoquinoxalin-6-amine** have been reported. Below are detailed methodologies for two common approaches.

Method 1: Synthesis from 4-Nitro-o-phenylenediamine

This method involves a three-step process: cyclization, reduction (hydrogenation), and bromination.^{[12][13][14]} The overall yield for this process can reach approximately 77%.^{[13][14]}

Step 1: Cyclization to form 6-Nitroquinoxaline

- To a solution of 4-nitro-o-phenylenediamine (39.25 g) in 600 ml of water, add glyoxal (40% aqueous solution, 74 ml) dropwise.^[12]
- After the addition is complete, heat the mixture to 100°C under a nitrogen atmosphere and maintain this temperature for 5 hours.^[12]
- Monitor the reaction progress using Thin Layer Chromatography (TLC).^[12]
- After cooling, filter the mixture and wash the solid with water.^[12]
- Extract the product with dichloromethane, dry the organic phase with magnesium sulfate, and evaporate the solvent to yield 6-nitroquinoxaline as an orange solid.^[12]

Step 2: Reduction to form 6-Aminoquinoxaline

- In a suitable reaction vessel, dissolve 6-nitroquinoxaline (500 mg, 2.86 mmol) in methanol (20 mL).^[15]
- Add 10% Palladium on carbon (Pd/C) catalyst (50 mg).^[15]
- Stir the reaction mixture for 4 hours under a hydrogen atmosphere (1 atm).^[15] Optimal conditions for catalytic hydrogenation have also been reported at 70°C and 2 MPa of pressure for 3 hours, with a catalyst to substrate ratio of 1:20.^[13]
- Upon completion, remove the catalyst by filtration through diatomaceous earth.^[15]
- Evaporate the solvent from the filtrate to obtain the crude product.^[15]
- Purify the residue by silica gel column chromatography to yield 6-aminoquinoxaline as a yellow solid.^[15]

Step 3: Bromination to form **5-Bromoquinoxalin-6-amine**

- Dissolve 6-aminoquinoxaline in a halogenated hydrocarbon solvent such as dichloromethane (CH_2Cl_2).[\[12\]](#)[\[13\]](#)
- Use a brominating agent like 1,3-dibromo-5,5-dimethylhydantoin (DBDMH). The molar ratio of the brominating agent to 6-aminoquinoxaline is typically 1:2.[\[12\]](#)[\[14\]](#)
- Maintain the reaction temperature at approximately 20-25°C.[\[12\]](#)[\[13\]](#)
- After several hours (e.g., 5 hours), filter the reaction mixture.[\[12\]](#)
- Wash the filtrate with water, separate the aqueous phase, and extract it with dichloromethane.[\[12\]](#)
- Combine the organic phases, dry over anhydrous sodium sulfate, and remove the solvent under reduced pressure to obtain the final product.[\[12\]](#)

Method 2: Direct Bromination of 6-Aminoquinoxaline

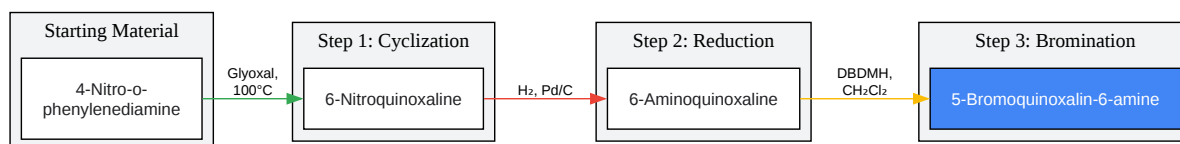
This protocol provides an alternative route for the bromination step.

- Add 6-aminoquinoxaline (14.52g, 0.10mol) and CuBr_2 (2.23g, 0.01mol) to a hydrobromic acid aqueous solution (0.8mol/L, 150mL).[\[12\]](#)
- Bubble oxygen or air through the solution while maintaining the temperature at 90-95°C for 4 hours.[\[12\]](#)
- Cool the reaction solution to room temperature.[\[12\]](#)
- Adjust the pH of the system to 9 using a 20% NaOH solution.[\[12\]](#)
- Extract the product with dichloromethane (90mL) and wash with purified water (2 x 50mL).[\[12\]](#)
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the filtrate under reduced pressure.[\[12\]](#)

- Dry the resulting product under vacuum at 40°C to yield **5-Bromoquinoxalin-6-amine**.^[12]

Logical Workflow Visualization

The following diagram illustrates the synthesis pathway of **5-Bromoquinoxalin-6-amine** starting from 4-Nitro-o-phenylenediamine.



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Caption: Synthetic route to **5-Bromoquinoxalin-6-amine**.

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